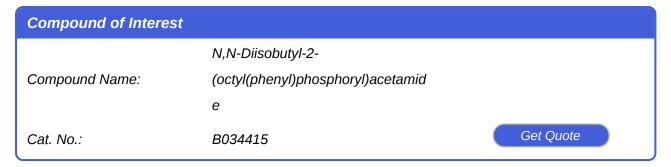


An In-depth Technical Guide to CAS Number 83242-95-9 (CMPO)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Diisobutyl-2-(octylphenylphosphoryl)acetamide, commonly known as CMPO, is a key organophosphorus compound with the CAS number 83242-95-9. While its application does not lie within the realm of drug development, it is a critical reagent in the field of nuclear chemistry, specifically in the separation and recovery of actinides and lanthanides from acidic nuclear waste streams. This technical guide provides a comprehensive overview of the properties, synthesis, and primary applications of CMPO, with a focus on its role in the TRUEX (TRansUranium EXtraction) process.

Chemical and Physical Properties

CMPO is a white to off-white crystalline powder with a molecular formula of C₂₄H₄₂NO₂P and a molecular weight of 407.57 g/mol .[1][2] It exhibits solubility in various organic solvents, a crucial property for its application in liquid-liquid extraction processes.



Property	Value	Reference
Molecular Formula	C24H42NO2P	[1][2]
Molecular Weight	407.57 g/mol	[1][2]
Appearance	White to off-white powder	[2]
Melting Point	~180 °C (decomposes)	[3]
Boiling Point	~549.0 °C at 760 mmHg	[3]
Density	~1.0 g/cm³	[3]

Synthesis of CMPO

While detailed, step-by-step industrial synthesis protocols are proprietary, the synthesis of CMPO and similar carbamoylmethylphosphine oxides generally involves the reaction of a phosphine precursor with an appropriate chloroacetamide derivative. The following represents a plausible synthetic route based on general organic chemistry principles.

Experimental Protocol: Synthesis of CMPO

Materials:

- Octylphenylphosphine
- Chloroacetyl chloride
- Diisobutylamine
- Anhydrous non-polar organic solvent (e.g., toluene)
- Base (e.g., triethylamine)

Procedure:

Synthesis of N,N-diisobutyl-2-chloroacetamide: In a reaction vessel, dissolve diisobutylamine
in an anhydrous non-polar organic solvent. Cool the solution in an ice bath. Slowly add
chloroacetyl chloride dropwise with constant stirring. After the addition is complete, add a



base such as triethylamine to neutralize the HCl formed during the reaction. Stir the reaction mixture at room temperature for several hours. After the reaction is complete, wash the organic phase with water and brine, dry it over anhydrous sodium sulfate, and remove the solvent under reduced pressure to obtain N,N-diisobutyl-2-chloroacetamide.

• Synthesis of CMPO: In a separate reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve octylphenylphosphine in an anhydrous non-polar organic solvent. Add the previously synthesized N,N-diisobutyl-2-chloroacetamide to the solution. Heat the reaction mixture under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography. Once the reaction is complete, cool the mixture to room temperature. The product can be purified by column chromatography on silica gel using a suitable solvent system (e.g., a gradient of hexane and ethyl acetate). The final product, CMPO, is obtained after removal of the solvent.

Note: This is a generalized protocol and may require optimization for specific laboratory conditions.

Application in Actinide and Lanthanide Extraction: The TRUEX Process

The primary and most significant application of CMPO is as an extractant in the TRUEX (TRansUranium EXtraction) process. This solvent extraction process is designed to remove trivalent actinides (such as americium and curium) and lanthanides from acidic high-level nuclear waste.[4][5][6] The TRUEX process is a crucial step in reducing the long-term radiotoxicity of nuclear waste.

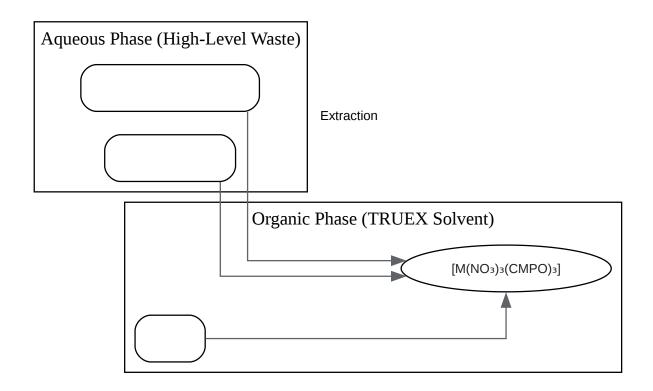
The typical TRUEX solvent consists of 0.2 M CMPO and 1.2-1.4 M tri-n-butyl phosphate (TBP) in a hydrocarbon diluent such as n-dodecane.[4][7] TBP acts as a phase modifier to prevent the formation of a third phase during the extraction process.

Mechanism of Extraction

CMPO is a neutral bifunctional extractant. The extraction of trivalent metal ions (M^{3+}) from a nitric acid (HNO_3) solution is believed to proceed via the formation of a neutral complex, primarily [$M(NO_3)_3(CMPO)_3$], which is soluble in the organic phase.[8] The phosphoryl (P=O)



and carbonyl (C=O) groups of the CMPO molecule act as bidentate ligands, coordinating to the metal ion.



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Caption: Metal Ion Extraction by CMPO in the TRUEX Process.

Quantitative Data: Distribution Coefficients

The efficiency of an extractant is quantified by the distribution coefficient (D), which is the ratio of the concentration of the metal ion in the organic phase to its concentration in the aqueous phase at equilibrium. The distribution coefficients of americium(III) and europium(III) are highly dependent on the concentration of nitric acid in the aqueous phase.



Nitric Acid Concentration (M)	D (Am³+)	D (Eu³+)
0.1	~10	~8
0.5	~50	~40
1.0	~100	~80
2.0	~80	~60
4.0	~30	~25

Note: These are approximate values based on available literature and can vary with the specific experimental conditions. The data indicates that the extraction of both Am(III) and Eu(III) increases with nitric acid concentration up to about 1 M and then decreases at higher acidities.[9][10][11][12]

Experimental Protocol: Solvent Extraction of Am(III) and Eu(III)

Materials:

- TRUEX solvent: 0.2 M CMPO and 1.2 M TBP in n-dodecane.
- Aqueous feed solution: A known concentration of Am(III) and Eu(III) tracers in varying concentrations of nitric acid (e.g., 0.1 M to 4 M).
- Scrub solution: Nitric acid of a specific concentration (e.g., 0.1 M).
- Strip solution: Dilute nitric acid (e.g., 0.01 M) or a complexing agent solution.
- Equal volumes of organic and aqueous phases.
- Centrifuge tubes or separatory funnels.
- · Shaker or vortex mixer.

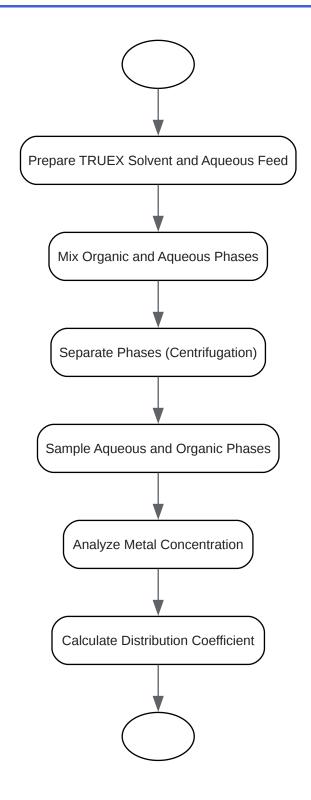


• Gamma-ray spectrometer or other suitable analytical instrument for determining the concentration of Am and Eu.

Procedure:

- Extraction: In a centrifuge tube, pipette equal volumes of the TRUEX solvent and the aqueous feed solution.
- Mixing: Cap the tube and shake vigorously for a set period (e.g., 30 minutes) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the tube to achieve a clean separation of the aqueous and organic phases.
- Sampling: Carefully take an aliquot from both the aqueous and organic phases for analysis.
- Analysis: Determine the concentration of Am(III) and Eu(III) in each aliquot using a suitable analytical technique.
- Calculation of Distribution Coefficient: Calculate the distribution coefficient (D) for each metal
 ion at each nitric acid concentration using the formula: D = [M]org / [M]aq.
- Scrubbing (Optional): The loaded organic phase can be "scrubbed" by contacting it with a
 fresh aqueous scrub solution to remove any co-extracted impurities.
- Stripping: The extracted metal ions can be "stripped" or back-extracted from the organic phase by contacting it with a strip solution. This allows for the recovery of the metal ions and the regeneration of the solvent.





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Caption: Workflow for a Laboratory-Scale Solvent Extraction Experiment.

Coordination Chemistry



The effectiveness of CMPO as an extractant is rooted in its ability to form stable complexes with metal ions. X-ray crystallographic studies of related complexes, such as with uranyl nitrate, show that the CMPO ligands coordinate to the metal center through the oxygen atoms of the phosphoryl and carbonyl groups.[1] In the case of trivalent lanthanides and actinides, it is generally accepted that three CMPO molecules coordinate to the metal ion.

Caption: Schematic of a Metal Ion (M3+) Coordinated by Three CMPO Molecules.

Conclusion

CAS number 83242-95-9, or CMPO, is a highly effective and widely studied extractant for the separation of actinides and lanthanides from acidic nuclear waste. Its application in the TRUEX process demonstrates a sophisticated use of coordination chemistry for environmental remediation and nuclear fuel cycle management. The data and protocols presented in this guide provide a foundational understanding for researchers and scientists working in related fields. Further research into modifying the structure of CMPO and similar ligands continues to be an active area of investigation to improve selectivity and extraction efficiency.

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